

# An In-depth Technical Guide to N-(1-methylethyl)-4-piperidinamine

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## Compound of Interest

Compound Name: *N-isopropylpiperidin-4-amine*

CAS No.: 534595-53-4

Cat. No.: B126376

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## Introduction

N-(1-methylethyl)-4-piperidinamine, a secondary amine of the piperidine class, serves as a crucial building block in synthetic organic chemistry. Its structural features make it a valuable intermediate in the preparation of more complex molecules, particularly in the field of medicinal chemistry. This technical guide provides a comprehensive overview of the known synonyms, chemical properties, and primary application of N-(1-methylethyl)-4-piperidinamine, with a focus on its role in the development of potential therapeutics for central nervous system disorders.

## Chemical Identity and Synonyms

The compound N-(1-methylethyl)-4-piperidinamine is known by several synonyms in scientific literature and chemical databases. A clear understanding of these alternative names is essential for comprehensive literature searches and material procurement.

Synonym	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N-Isopropylpiperidin-4-amine	534595-53-4	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>	142.24
Isopropyl(piperidin-4-yl)amine	534595-53-4	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>	142.24
N-(1-Methylethyl)-4-isopropylaminopiperidine	534595-53-4	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>	142.24
4-(Isopropylamino)piperidine	534595-53-4	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub>	142.24

## Core Application in Drug Discovery

The primary documented application of N-(1-methylethyl)-4-piperidinamine is as a key intermediate in the synthesis of 6-substituted benzoxazines.[1] These resulting compounds have been identified as potent 5-HT<sub>5A</sub> receptor antagonists, which are under investigation for their potential therapeutic utility in the treatment of various mental disorders.[1] The piperidine moiety of N-(1-methylethyl)-4-piperidinamine is incorporated into the final structure of these antagonists, highlighting its importance in establishing the necessary pharmacophore for interaction with the 5-HT<sub>5A</sub> receptor.

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of 6-substituted benzoxazines using N-(1-methylethyl)-4-piperidinamine are not extensively published in publicly accessible literature, a general synthetic approach can be inferred from established organic chemistry principles. The synthesis would likely involve the reaction of N-(1-methylethyl)-4-piperidinamine with a suitable substituted 2-aminophenol derivative.

General Reaction Scheme:

A plausible synthetic route would involve the condensation of N-(1-methylethyl)-4-piperidinamine with a substituted 2-halophenol or a related electrophilic precursor, followed by an intramolecular cyclization to form the benzoxazine ring. The specifics of the reaction conditions, including solvent, temperature, and catalyst, would be dependent on the nature of the substituents on the benzoxazine precursor.

Due to the proprietary nature of drug development, detailed protocols are often held as trade secrets or are found within patent literature, which was not identified in the comprehensive search.

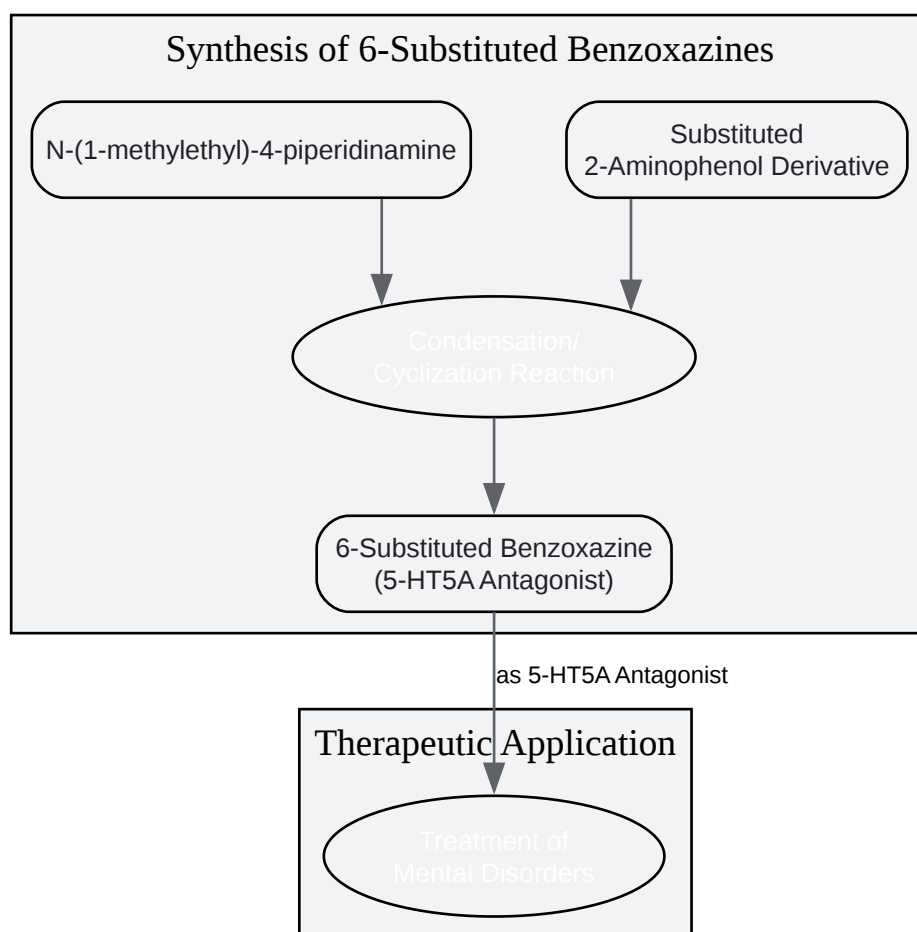
## Data Presentation

Quantitative data, such as IC<sub>50</sub> or K<sub>i</sub> values, for specific 6-substituted benzoxazines derived from N-(1-methylethyl)-4-piperidinamine are not readily available in the public domain. Such data is typically generated during preclinical drug development and may not be disclosed until later stages of research or in specific publications that were not accessible through the performed searches.

## Signaling Pathways and Logical Relationships

The end-products synthesized from N-(1-methylethyl)-4-piperidinamine are of interest for their antagonist activity at the 5-HT<sub>5A</sub> receptor. The 5-HT<sub>5A</sub> receptor is a G protein-coupled receptor (GPCR), and its signaling pathways are complex and not fully elucidated. Antagonism of this receptor by the synthesized benzoxazine derivatives would block the downstream signaling cascade typically initiated by the binding of serotonin (5-HT).

Below is a logical workflow diagram illustrating the role of N-(1-methylethyl)-4-piperidinamine in the synthesis of 5-HT<sub>5A</sub> antagonists.



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Caption: Synthetic workflow from N-(1-methylethyl)-4-piperidinamine to a potential therapeutic.

## Conclusion

N-(1-methylethyl)-4-piperidinamine is a valuable chemical intermediate, primarily utilized in the synthesis of 6-substituted benzoxazines with potential applications as 5-HT5A receptor antagonists for the treatment of mental health disorders. While detailed experimental protocols and quantitative pharmacological data for specific derivatives are not widely available in the public domain, the foundational role of this compound in accessing this class of potential therapeutics is evident. Further research and disclosure from entities involved in the development of these compounds will be necessary to provide a more in-depth understanding of their specific properties and therapeutic potential.

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## References

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